

## Dilauryl Maleate: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **dilauryl maleate**, a significant chemical compound with applications in polymer science and as a plasticizer. This document outlines its fundamental chemical properties, a representative synthesis protocol, and a visualization of its chemical formation.

## **Core Chemical and Physical Properties**

**Dilauryl maleate**, also known as didodecyl maleate, is the diester of maleic acid and lauryl alcohol.[1] Its molecular structure, featuring two long alkyl chains, imparts hydrophobic properties and flexibility to materials it is incorporated into.[1]



Property	Value	Source
Molecular Formula	C28H52O4	[2][3][4][5][6][7]
Molecular Weight	452.72 g/mol	[2][3]
CAS Number	2915-52-8	[2][3][4][5]
IUPAC Name	didodecyl (Z)-but-2-enedioate	[6]
Physical Description	White crystalline material or colorless to pale yellow liquid	
Boiling Point	521.8°C at 760 mmHg	[2]
Flash Point	245.2°C	[2]
Density	0.921 g/cm <sup>3</sup>	[2]

## Synthesis of Dilauryl Maleate: A Representative Experimental Protocol

The primary method for synthesizing **dilauryl maleate** is through the esterification of maleic acid or maleic anhydride with lauryl alcohol (dodecanol).[1] This reaction is typically catalyzed by an acid. A critical parameter in this synthesis is temperature control to prevent the isomerization of the maleate (cis isomer) to the fumarate (trans isomer).[1]

Objective: To synthesize **dilauryl maleate** via the esterification of maleic acid and lauryl alcohol.

#### Materials:

- Maleic acid (purified)
- Lauryl alcohol (dodecanol)
- Concentrated sulfuric acid (catalyst)
- Benzene (for extraction)



• Ethyl alcohol (for crystallization)

#### Procedure:

- Reaction Setup: In a reaction vessel, combine equivalent molar quantities of purified maleic acid and lauryl alcohol.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Heating and Reaction: Heat the mixture, ensuring the temperature is maintained below 60°C throughout the process to minimize the formation of the dilauryl fumarate isomer. The reaction is allowed to proceed for several hours with stirring.
- Extraction: After the reaction is complete, cool the mixture to room temperature. The dilauryl
  maleate product is then extracted using benzene.
- Purification: The benzene extract is washed to remove any unreacted acid and catalyst.
- Crystallization: The crude product is purified by crystallization from ethyl alcohol. This
  process yields a white crystalline solid.
- Drying and Characterization: The purified dilauryl maleate crystals are dried. The final
  product can be characterized by its melting point (approximately 28-29°C) and spectroscopic
  methods.

### Visualizing the Synthesis of Dilauryl Maleate

The following diagram illustrates the chemical reaction for the synthesis of **dilauryl maleate** from maleic acid and lauryl alcohol.

Caption: Synthesis of **Dilauryl Maleate**.

This guide provides foundational technical information for professionals working with **dilauryl maleate**. The provided data and protocols are intended to support research and development activities in related fields.



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